

An In-Depth Technical Guide to Dichloromethylamine: Chemical Properties and Structure

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Compound of Interest

Compound Name: Dichloromethylamine

Cat. No.: B1213824

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Introduction

Dichloromethylamine (CH_3NCl_2) is a halogenated amine that serves as a reactive intermediate and building block in organic synthesis. Its chemical properties are dictated by the presence of two electrophilic chlorine atoms attached to a nitrogen atom, rendering the molecule susceptible to a variety of nucleophilic substitution reactions. This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **dichloromethylamine**, with a focus on experimental data and synthetic protocols.

Chemical Properties

Dichloromethylamine is a volatile and reactive compound. A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	CH ₃ NCl ₂	[1]
Molecular Weight	99.947 g/mol	[1]
CAS Number	7651-91-4	[1]
IUPAC Name	N,N-Dichloromethanamine	[1]
Boiling Point	61.3 °C at 760 mmHg	
Density	1.331 g/cm ³	

Structure and Spectroscopy

The molecular structure of **dichloromethylamine** consists of a central nitrogen atom bonded to a methyl group and two chlorine atoms. The geometry around the nitrogen atom is trigonal pyramidal, similar to ammonia, due to the presence of a lone pair of electrons on the nitrogen.

Vibrational Spectroscopy (Infrared)

While a specific experimental infrared spectrum for **dichloromethylamine** is not readily available in public databases, the expected characteristic absorption bands can be predicted based on the functional groups present in the molecule.

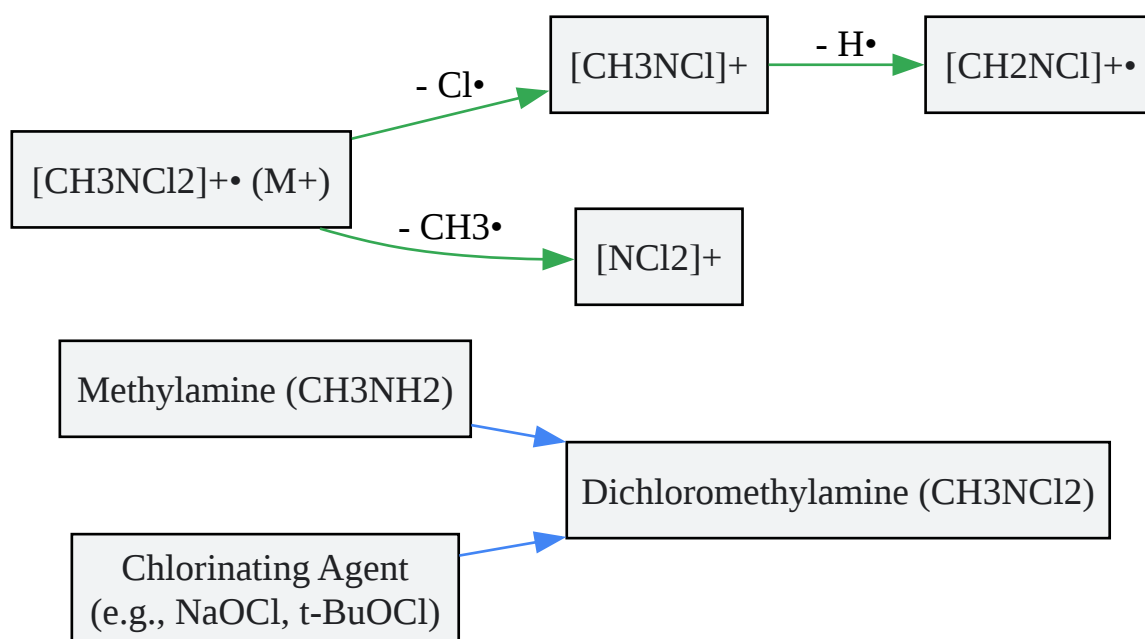
Bond	Vibration Type	Expected Frequency Range (cm ⁻¹)
C-H (in CH ₃)	Stretching	2950-2850
C-H (in CH ₃)	Bending	1470-1370
C-N	Stretching	1250-1020
N-Cl	Stretching	800-600

The N-Cl stretching frequency is particularly diagnostic for N-chloroamines and typically appears in the fingerprint region of the IR spectrum.

Mass Spectrometry

The mass spectrum of N,N-dichloromethylamine provides valuable information about its molecular weight and fragmentation pattern under electron ionization. A publicly available mass spectrum shows key fragments that can be used for its identification.[1]

Logical Relationship of Mass Spectral Fragmentation:



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References

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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